

GSK 650394 solubility issues and solutions

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Compound of Interest

Compound Name: GSK 650394

Cat. No.: B1672397

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Technical Support Center: GSK 650394

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address solubility challenges encountered when working with the selective SGK1 kinase inhibitor, **GSK 650394**.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **GSK 650394**?

A1: **GSK 650394** is a lipophilic molecule with poor aqueous solubility. It is practically insoluble in water and ethanol.^[1] However, it demonstrates good solubility in organic solvents like Dimethyl Sulfoxide (DMSO).^{[1][2][3][4][5]}

Q2: I'm seeing precipitation when diluting my **GSK 650394** DMSO stock into an aqueous buffer for my cell-based assay. Why is this happening?

A2: This is a common issue known as "crashing out" that occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous environment where its solubility is significantly lower. The rapid change in solvent polarity causes the compound to precipitate out of solution. Many kinase inhibitors are hydrophobic and thus have low aqueous solubility.^[6]

Q3: What is the recommended solvent for preparing a stock solution of **GSK 650394**?

A3: The recommended solvent for preparing a stock solution of **GSK 650394** is DMSO.^{[1][2][3][4][5]} It is soluble to at least 10 mM in DMSO, with some sources indicating solubility up to 100 mM.^{[1][2]}

Q4: Are there any general tips for dissolving **GSK 650394** in DMSO?

A4: Yes, if you are having trouble dissolving **GSK 650394**, you can warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution.^[1]

Troubleshooting Guide: Solubility Issues

Problem 1: Difficulty Dissolving GSK 650394 in DMSO to Prepare a High-Concentration Stock Solution.

- Possible Cause: The compound may have formed aggregates.
- Solution:
 - Gently warm the vial at 37°C for 10-15 minutes.
 - Use a bath sonicator to apply ultrasonic energy, which can help break up aggregates and facilitate dissolution.^[1]
 - Ensure you are using fresh, high-quality DMSO, as hygroscopic (water-absorbing) DMSO can have reduced solvating power.^{[4][5]}

Problem 2: Precipitation of GSK 650394 Upon Dilution of DMSO Stock into Aqueous Media.

- Possible Cause: The final concentration of the compound in the aqueous buffer exceeds its solubility limit. The percentage of DMSO in the final solution may also be too low to maintain solubility.
- Solutions:
 - Reduce the Final Concentration: Lower the final working concentration of **GSK 650394** in your assay.

- Increase the Final DMSO Concentration: While it's generally advisable to keep the final DMSO concentration low (typically <1%) to avoid solvent effects on cells, a slight increase might be necessary to maintain solubility. Always run a vehicle control with the same final DMSO concentration to account for any solvent effects.
- Use a Co-solvent System: For in vivo studies or more challenging in vitro systems, consider using a co-solvent system. A formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline has been used to create a suspended solution.^[4] Another option is 10% DMSO in 90% (20% SBE- β -CD in Saline).^[4]
- Prepare Fresh Dilutions: Prepare working solutions fresh from the DMSO stock just before use and add them to the assay medium with vigorous mixing. Do not store dilute aqueous solutions of **GSK 650394**.

Data Presentation: Solubility of GSK 650394

Solvent	Solubility	Reference
DMSO	≥ 10 mM	^[1]
DMSO	Soluble to 100 mM	^[2]
DMSO	≥ 40.7 mg/mL	^{[3][4]}
DMSO	76 mg/mL	^[5]
Water	Insoluble	^{[1][5]}
Ethanol	Insoluble	^{[1][5]}

Experimental Protocols

Protocol 1: Preparation of GSK 650394 Stock Solution

- To prepare a 10 mM stock solution of **GSK 650394** (M.Wt: 382.45), add 2.61 mL of DMSO to 10 mg of the compound.
- If the compound does not fully dissolve, warm the vial at 37°C for 10 minutes and vortex.^[1]
- If necessary, place the vial in an ultrasonic bath for a few minutes to aid dissolution.^[1]

- Store the stock solution at -20°C for several months.[\[1\]](#)

Protocol 2: In Vivo Formulation (Suspended Solution)

This protocol yields a suspended solution and should be prepared fresh for each experiment.

Formulation A: With PEG300 and Tween-80[\[4\]](#)

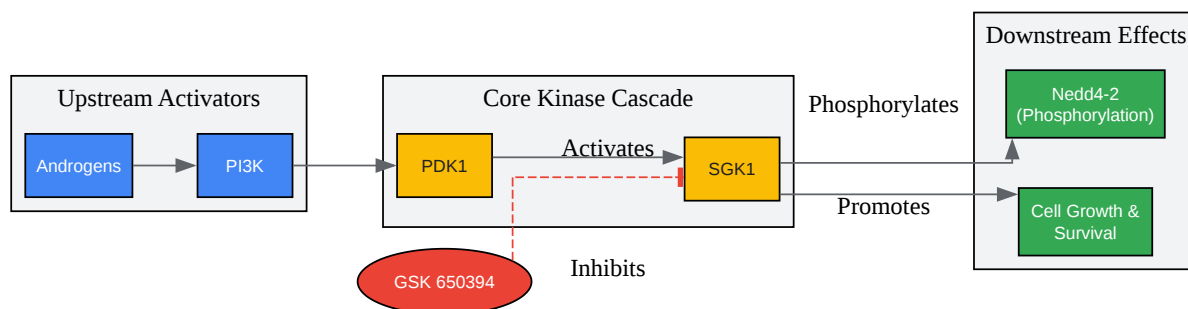
- Prepare a 25 mg/mL stock solution of **GSK 650394** in DMSO.
- For a 1 mL final volume, take 100 µL of the 25 mg/mL DMSO stock.
- Add 400 µL of PEG300 and mix until the solution is clear.
- Add 50 µL of Tween-80 and mix thoroughly.
- Add 450 µL of saline to bring the final volume to 1 mL.
- The final concentration will be 2.5 mg/mL. Use ultrasonication if necessary to ensure a uniform suspension. This formulation can be used for oral and intraperitoneal injections.

Formulation B: With SBE-β-CD[\[4\]](#)

- Prepare a stock solution of **GSK 650394** in DMSO.
- Prepare a 20% solution of SBE-β-CD in saline.
- Add 10% of the DMSO stock solution to 90% of the 20% SBE-β-CD in saline solution.
- This will result in a suspended solution with a solubility of ≥ 2.5 mg/mL.

Visualizations

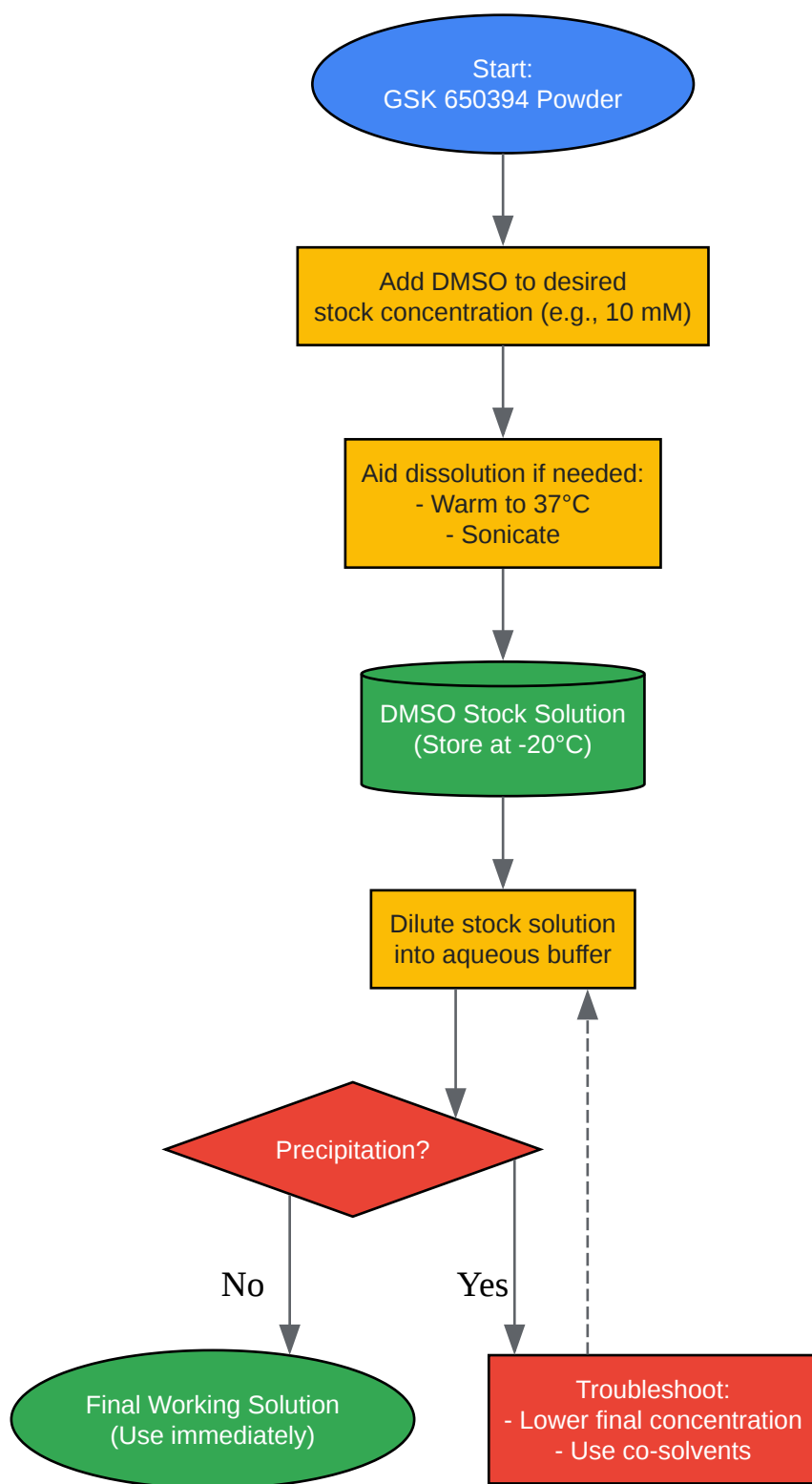
Signaling Pathway of SGK1 Inhibition by **GSK 650394**



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Caption: SGK1 signaling pathway and the inhibitory action of **GSK 650394**.

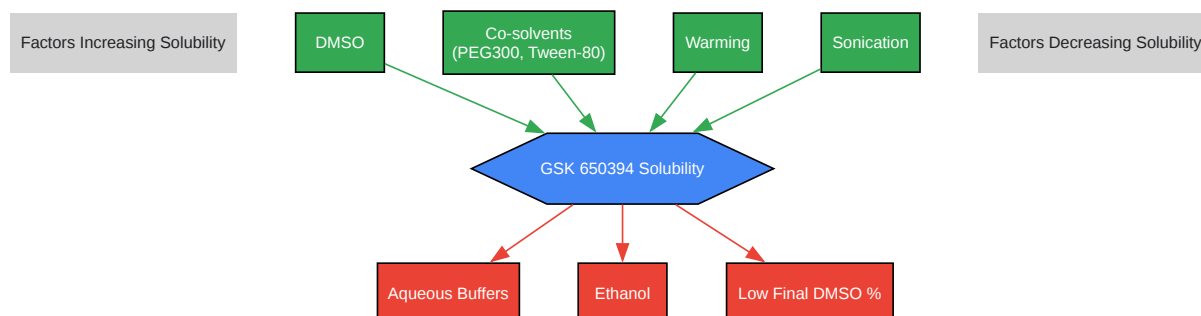
Experimental Workflow: Preparing a Working Solution



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Caption: Workflow for preparing **GSK 650394** working solutions.

Logical Relationship: Factors Affecting GSK 650394 Solubility



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Caption: Factors influencing the solubility of **GSK 650394**.

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